

Application Notes and Protocols: Preparing TVB-3166 Stock Solution and Working Concentrations

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Compound of Interest

Compound Name:	TVB-3166
CAS No.:	1533438-83-3
Cat. No.:	B611514

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **TVB-3166** is a potent, selective, and orally-available reversible inhibitor of fatty acid synthase (FASN).[1][2][3][4][5][6] FASN is a key enzyme in de novo lipogenesis, and its overexpression is a common feature in many human cancers, making it a compelling target for therapeutic intervention. **TVB-3166** has been shown to induce apoptosis and inhibit tumor growth in various preclinical models.[1][2][4] Mechanistically, it disrupts lipid synthesis, alters lipid raft architecture, and inhibits critical signaling pathways, including PI3K-AKT-mTOR and β -catenin.[3][4][5]

This document provides detailed protocols for the preparation of **TVB-3166** stock solutions and subsequent working concentrations for both in vitro and in vivo experiments.

Physicochemical and Solubility Data

Proper preparation of **TVB-3166** solutions is critical for experimental accuracy and reproducibility. The following tables summarize the key properties and solubility of **TVB-3166**.

Table 1: Physicochemical Properties of **TVB-3166**

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₄ N ₄ O	[1]
Molecular Weight	384.47 g/mol	[1]
CAS Number	1533438-83-3	[1][2]
Appearance	Solid	[2]

Table 2: Solubility of **TVB-3166**

Solvent	Concentration	Notes	Reference
DMSO	~62.5 - 77 mg/mL (~163 - 200 mM)	Use fresh, anhydrous DMSO. Ultrasonic assistance may be needed. Hygroscopic DMSO can reduce solubility.	[1][2]

Recommended Working Concentrations

The optimal working concentration of **TVB-3166** is application-dependent. The table below provides a range of concentrations reported in the literature for various experimental setups. It is always recommended to perform a dose-response curve to determine the optimal concentration for your specific model system.

Table 3: Guideline for **TVB-3166** Working Concentrations

Application	Cell/Model Type	Concentration Range	Notes	Reference
Biochemical Assay	FASN Enzyme Inhibition	IC ₅₀ : 42 nM	In vitro enzymatic assay.	[1][2][5][6]
Cellular Palmitate Synthesis	Various Cancer Cell Lines	IC ₅₀ : 81 nM	Measures direct target engagement in cells.	[2][5][6]
In Vitro Cell Viability	Various Cancer Cell Lines	20 nM - 10 µM	Dose-dependent effects are commonly observed between 20-200 nM.	[4][5][6][7]
In Vitro Cell Signaling	CALU6, COLO-205, etc.	20 nM - 2 µM	For Western blot analysis of pathways like PI3K/AKT.	[5]
In Vivo Xenograft Models	Mouse models	30 - 100 mg/kg/day	Administered via oral gavage.	[2]
In Vivo Coronavirus Study	Mouse models	30 mg/kg	Administered via oral gavage.	[8]

Experimental Protocols

Safety Precaution: Handle **TVB-3166** powder and concentrated solutions in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Protocol 1: Preparation of a 10 mM TVB-3166 Stock Solution in DMSO

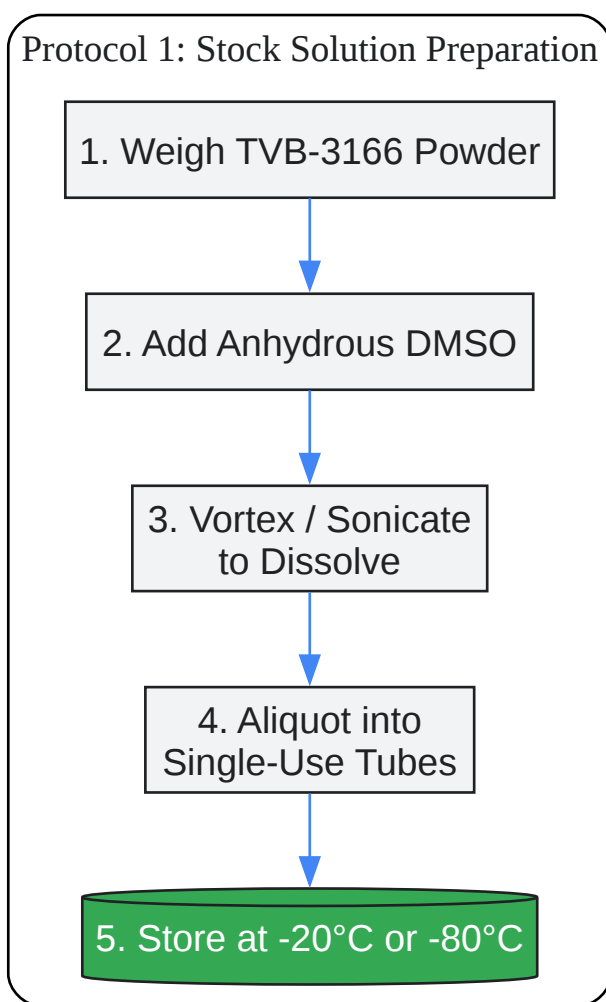
This protocol describes the preparation of a high-concentration stock solution, which can be aliquoted and stored for future use.

Materials:

- **TVB-3166** powder (MW: 384.47)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional, but recommended)[2]

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **TVB-3166** needed:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 384.47 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.845 \text{ mg}$
- Weighing: Carefully weigh out 3.845 mg of **TVB-3166** powder and place it into a sterile vial.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial.
- Mixing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If dissolution is slow, brief sonication in a water bath may be required to achieve a clear solution.[2]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes. Store aliquots at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles.



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Caption: Workflow for preparing **TVB-3166** stock solution.

Protocol 2: Preparation of Working Concentrations for In Vitro Assays

This protocol describes the serial dilution of the DMSO stock solution into cell culture medium for treating cells.

Materials:

- 10 mM **TVB-3166** stock solution in DMSO

- Sterile cell culture medium appropriate for your cell line
- Sterile polypropylene tubes

Procedure:

- Thaw Stock: Thaw a single aliquot of the 10 mM **TVB-3166** stock solution at room temperature.
- Intermediate Dilution (e.g., to 1 mM): Perform an initial dilution to avoid adding a high concentration of DMSO directly to the final working solution.
 - Pipette 10 μ L of the 10 mM stock into 90 μ L of sterile culture medium or PBS. This creates a 1 mM intermediate stock.
- Final Working Dilution (e.g., to 1 μ M):
 - Add the appropriate volume of the intermediate stock to your final volume of cell culture medium. For example, to make 1 mL of 1 μ M working solution, add 1 μ L of the 1 mM intermediate stock to 999 μ L of culture medium.
- Serial Dilutions: Perform further serial dilutions as required to achieve your desired final concentrations (e.g., 200 nM, 100 nM, 50 nM, etc.).
- DMSO Control: Prepare a vehicle control by adding the same final concentration of DMSO to the culture medium as is present in the highest concentration of your **TVB-3166** working solution. (e.g., if the highest concentration has 0.1% DMSO, the vehicle control should also contain 0.1% DMSO).
- Application: Mix gently and add the final working solutions to your cell cultures immediately.

Protocol 3: Preparation of Formulation for In Vivo Oral Gavage

This protocol provides an example of a vehicle formulation for administering **TVB-3166** to animals via oral gavage. Note: Vehicle composition may need to be optimized for specific animal models and experimental requirements.

Materials:

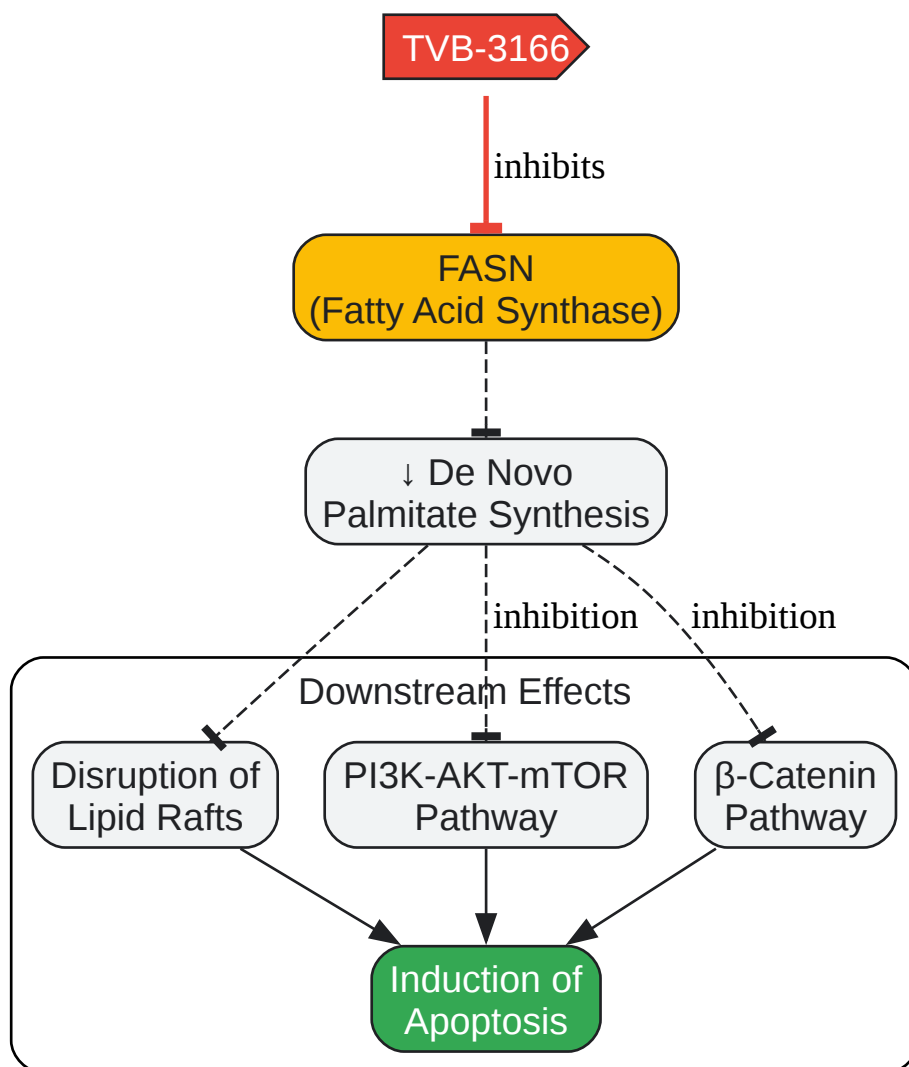
- **TVB-3166** stock solution in DMSO (e.g., 77 mg/mL)[1]
- PEG300 (Polyethylene glycol 300)
- Tween 80
- Sterile deionized water (ddH₂O) or saline[1][2]
- Sterile tubes

Example Procedure for a 3.85 mg/mL Dosing Solution: This formulation is adapted from a published protocol and should be prepared fresh daily.[1]

- Prepare Stock: Ensure you have a clarified stock solution of **TVB-3166** in DMSO (e.g., 77 mg/mL).
- Mix Solvents: In a sterile tube, combine the following in order:
 - Add 400 µL of PEG300.
 - Add 50 µL of the 77 mg/mL **TVB-3166** DMSO stock solution. Mix thoroughly until the solution is clear.
 - Add 50 µL of Tween 80. Mix again until the solution is clear.
 - Add 500 µL of sterile ddH₂O (or saline) to bring the final volume to 1 mL.
- Final Mixing: Mix the final solution thoroughly. The resulting concentration will be $(50 \mu\text{L} * 77 \text{ mg/mL}) / 1000 \mu\text{L} = 3.85 \text{ mg/mL}$.
- Administration: Use the mixed solution immediately for animal dosing. For a 30 mg/kg dose in a 25g mouse, the required volume would be approximately 195 µL.

Mechanism of Action: Signaling Pathway

TVB-3166 exerts its anti-tumor effects primarily through the inhibition of FASN. This blocks the synthesis of palmitate, a crucial fatty acid required for numerous cellular processes in cancer cells. The downstream consequences include the disruption of membrane lipid rafts and the inhibition of key oncogenic signaling pathways.



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- To cite this document: BenchChem. [Application Notes and Protocols: Preparing TVB-3166 Stock Solution and Working Concentrations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611514/docs#application-notes-and-protocols-preparing-tvb-3166-stock-solution-and-working-concentrations>]

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